

# Technical Guide: Physicochemical Properties of Salbutamol-d9 (acetate)

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## Compound of Interest

Compound Name: Salbutamol-d9 (acetate)

Cat. No.: B15088746

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This document provides core physicochemical data for **Salbutamol-d9 (acetate)**, a deuterated analog of the short-acting  $\beta$ 2-adrenergic receptor agonist, Salbutamol. The inclusion of nine deuterium atoms on the tert-butyl group makes this molecule a valuable internal standard for pharmacokinetic and metabolic studies, particularly in quantification by mass spectrometry. The acetate salt form enhances its handling and formulation properties.

## Physicochemical Data

The following table summarizes the key molecular properties of **Salbutamol-d9 (acetate)** and provides a comparison with its parent compound, Salbutamol, and its non-salt deuterated form.

Compound	Chemical Formula	Molecular Weight ( g/mol )
Salbutamol	C13H21NO3[1]	239.31[1]
Salbutamol-d9	C13H12D9NO3[2]	248.4[2]
Salbutamol-d9 (acetate)	C13D9H12NO3 · C2H4O2	308.42

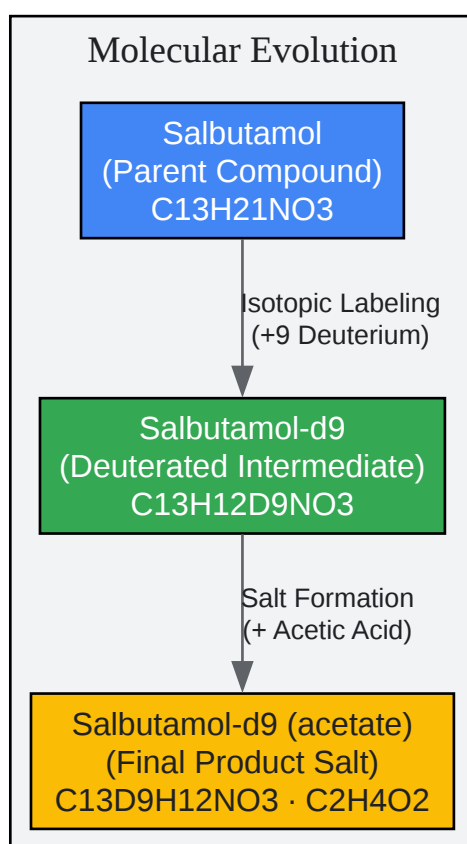
## Experimental Protocols

The data presented herein are typically determined through standard analytical chemistry techniques.

- **Molecular Formula Determination:** The elemental composition and isotopic labeling are confirmed using high-resolution mass spectrometry (HRMS), which can distinguish the mass of deuterium from hydrogen, and Nuclear Magnetic Resonance (NMR) spectroscopy, which confirms the specific positions of the deuterium atoms.
- **Molecular Weight Measurement:** This is experimentally determined by mass spectrometry (MS). The reported molecular weight is a calculated value based on the sum of the atomic weights of the constituent atoms in the empirical formula.

## Logical Relationship Diagram

The following diagram illustrates the synthetic and conceptual relationship between the parent molecule, its isotopically labeled analog, and the final acetate salt product.



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## References

- 1. Salbutamol | C<sub>13</sub>H<sub>21</sub>NO<sub>3</sub> | CID 2083 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
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